

Comprehensive Safety and Handling Guide for meso-2,3-Dibromobutane

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Compound of Interest

Compound Name: *meso-2,3-Dibromobutane*

Cat. No.: *B1593828*

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **meso-2,3-Dibromobutane**, tailored for researchers, scientists, and drug development professionals. The information is designed to ensure safe laboratory practices and to build a foundation of trust in chemical handling procedures.

Chemical and Physical Properties

Meso-2,3-Dibromobutane is a combustible liquid that can cause serious eye and skin irritation.^{[1][2][3][4][5][6]} Understanding its properties is the first step toward safe handling.

Property	Value
Molecular Formula	C ₄ H ₈ Br ₂
Molecular Weight	215.91 g/mol ^{[1][3][7]}
Appearance	Liquid ^{[1][4][5]}
Density	1.767 g/mL at 25 °C ^[1]
Boiling Point	73-74 °C at 47 mmHg ^[1]
Flash Point	105 °C (221 °F) - closed cup ^[1]
CAS Number	5780-13-2 ^{[1][7]}

Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[4][6][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][4][5][6]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[3]

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory to prevent exposure. The selection of appropriate PPE should be based on a thorough risk assessment of the specific procedures being performed.

- Eye and Face Protection:
 - Minimum Requirement: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[6]
 - Splash Hazard: When there is a potential for splashing, a face shield should be worn in addition to chemical goggles.[8][9]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene) are essential to prevent skin contact.[8][10][11] Always inspect gloves for tears or holes before use and remove them with care to avoid skin contamination.[4]
 - Protective Clothing: A lab coat or other protective clothing is required to prevent skin exposure.[4] For tasks with a higher risk of splashes or spills, disposable chemical-resistant coveralls should be considered.[8][9][11]
- Respiratory Protection:

- Normal Use: Under normal laboratory conditions with adequate ventilation, such as in a chemical fume hood, respiratory protection may not be necessary.[\[4\]](#)[\[6\]](#)
- Emergency or Large Scale Use: In case of inadequate ventilation, spills, or aerosol generation, a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK for organic vapors) is required.[\[1\]](#)[\[4\]](#)

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[\[12\]](#)
- Ventilation: Always handle **meso-2,3-Dibromobutane** in a well-ventilated area, preferably inside a certified chemical fume hood, to minimize inhalation of vapors.[\[12\]](#)
- Donning PPE: Put on all required PPE, including a lab coat, chemical-resistant gloves, and safety goggles, before opening the container.
- Dispensing: Carefully dispense the required amount of the chemical, avoiding splashes. Keep the container sealed when not in use.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[4\]](#)
- Decontamination: Clean the work area and any contaminated equipment.
- Doffing PPE: Remove PPE in the correct order to prevent cross-contamination, typically gloves first, followed by the lab coat and then eye protection.

Step-by-Step Disposal Protocol

- Waste Collection: Collect all **meso-2,3-Dibromobutane** waste, including contaminated consumables (e.g., pipette tips, gloves), in a clearly labeled, sealable, and chemically compatible waste container.[\[12\]](#)

- **Waste Characterization:** Classify the waste as hazardous chemical waste.[\[12\]](#) Do not mix it with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- **Labeling:** Label the container with "Hazardous Waste," the full chemical name "**meso-2,3-Dibromobutane**," and the date of accumulation.[\[12\]](#)
- **Storage:** Store the sealed waste container in a designated and secure satellite accumulation area or a central hazardous waste facility.[\[12\]](#)
- **Final Disposal:** Arrange for the disposal of the waste through your institution's EHS department. The container should be sent to an approved waste disposal plant, where it will likely be incinerated by licensed professionals.[\[4\]](#)[\[5\]](#)[\[12\]](#)

Experimental Protocol: Dehalogenation of meso-2,3-Dibromobutane

This experiment demonstrates a typical reaction involving **meso-2,3-Dibromobutane**, specifically an E2-type anti-elimination reaction to form trans-2-butene when reacted with sodium iodide.[\[13\]](#)

Objective: To synthesize trans-2-butene from **meso-2,3-Dibromobutane**.

Materials:

- **meso-2,3-Dibromobutane**
- Sodium Iodide (NaI)
- Acetone
- Round-bottom flask
- Reflux condenser
- Heating mantle

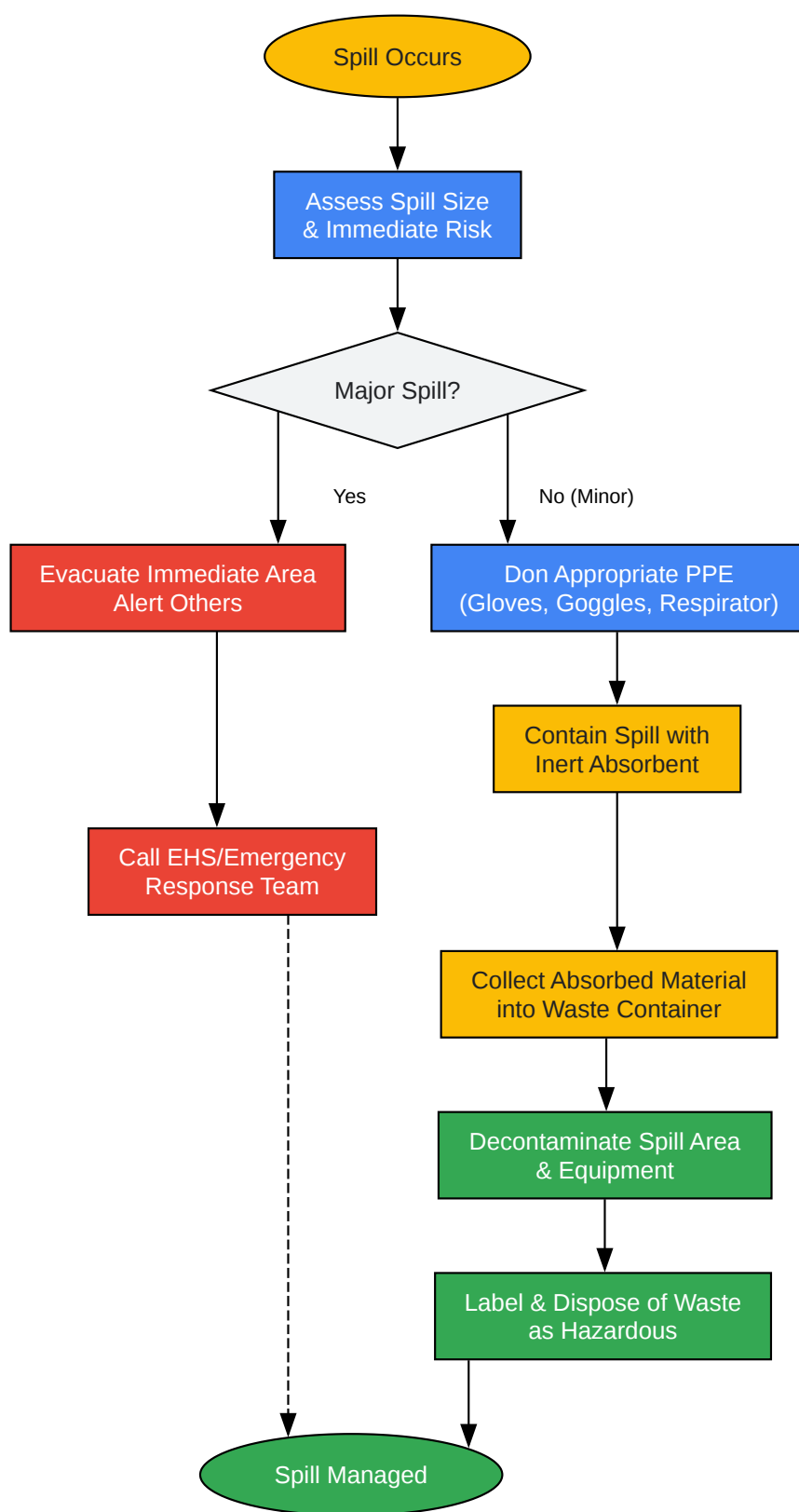
- Gas collection apparatus

Methodology:

- Setup: Assemble a reflux apparatus using a round-bottom flask, a reflux condenser, and a heating mantle in a chemical fume hood. Attach a gas collection system to the top of the condenser.
- Reagents: In the round-bottom flask, dissolve a known quantity of **meso-2,3-Dibromobutane** in acetone.
- Initiation: Add a molar excess of sodium iodide to the solution.
- Reaction: Gently heat the mixture to reflux. The iodide ion will act as a nucleophile, leading to the anti-elimination of the two bromine atoms.^[13]
- Product Collection: The gaseous product, trans-2-butene, will exit through the condenser and can be collected and characterized.
- Workup: After the reaction is complete, allow the apparatus to cool. Quench the reaction mixture and handle all waste as hazardous.
- Decontamination: Thoroughly clean all glassware and the work area.

Emergency Spill Response Workflow

The following diagram outlines the logical workflow for responding to a spill of **meso-2,3-Dibromobutane**.



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Caption: Workflow for handling a **meso-2,3-Dibromobutane** spill.

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